

# Application Notes and Protocols for FCE 28654 in Rodent Models

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## Compound of Interest

Compound Name: FCE 28654

Cat. No.: B10799444

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## Introduction

**FCE 28654** is an inhibitor of acyl-CoA: cholesterol acyltransferase (ACAT), a key enzyme in cellular cholesterol metabolism. By blocking ACAT, **FCE 28654** prevents the esterification and storage of excess cholesterol in cells. This mechanism of action has led to its investigation primarily for its potential effects on cholesterol levels and related metabolic conditions. Preclinical studies in rodent models have been instrumental in characterizing the pharmacological profile of **FCE 28654**. These application notes provide a summary of reported dosages and detailed protocols for the administration of **FCE 28654** in rat and mouse models, based on available scientific literature.

## Data Presentation

The following tables summarize the quantitative data on **FCE 28654** dosage and administration in rodent models based on published studies.

| Species | Model                | Dosage    | Administration Route | Observed Effect                                                                                                                |
|---------|----------------------|-----------|----------------------|--------------------------------------------------------------------------------------------------------------------------------|
| Rat     | Hypercholesterolemia | 15 mg/kg  | Oral (p.o.)          | Dramatically decreased blood cholesterol and modified the hepatic cholesterol pattern. <a href="#">[1]</a> <a href="#">[2]</a> |
| Rat     | Not Specified        | 100 mg/kg | Oral (p.o.)          | Reduced microsomal ACAT activity in plasma. <a href="#">[1]</a> <a href="#">[3]</a>                                            |

No specific dosage information for **FCE 28654** in mouse models was identified in the public domain at the time of this writing.

## Experimental Protocols

Detailed methodologies for the administration of **FCE 28654** are crucial for reproducible experimental outcomes. Below are generalized protocols for common administration routes in rodents. Researchers should adapt these protocols based on their specific experimental design and institutional animal care and use committee (IACUC) guidelines.

### Protocol 1: Oral Gavage (p.o.) in Rats

This protocol is based on the reported oral administration of **FCE 28654** in rats.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- **FCE 28654**
- Appropriate vehicle (e.g., 10% aqueous solution of gum arabic, water for injection)
- Oral gavage needles (stainless steel, ball-tipped, appropriate size for the rat's weight)

- Syringes (appropriately sized for the calculated volume)
- Animal scale

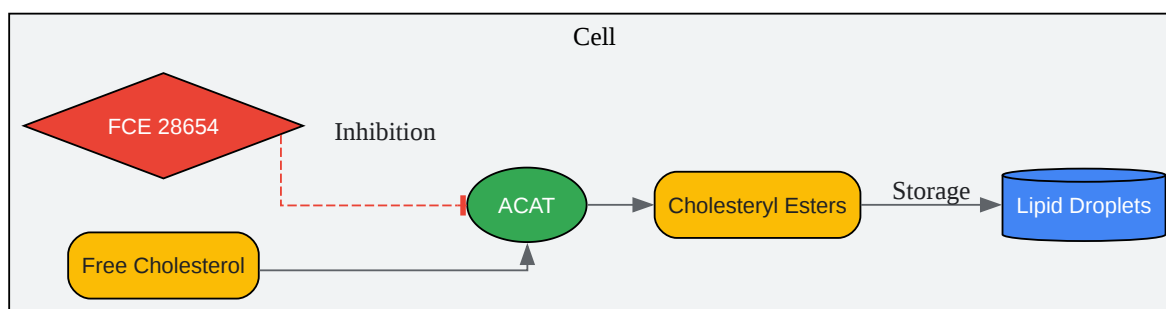
Procedure:

- Animal Preparation:
  - Acclimate the rats to the housing conditions for at least one week prior to the experiment.
  - Weigh each rat on the day of dosing to accurately calculate the required volume of the **FCE 28654** formulation.
- Formulation Preparation:
  - Prepare a homogenous suspension of **FCE 28654** in the chosen vehicle at the desired concentration (e.g., to deliver 15 mg/kg or 100 mg/kg in a volume of 5-10 mL/kg).
  - Ensure the formulation is well-mixed before each administration.
- Administration:
  - Gently restrain the rat. One common method is to hold the rat by the scruff of the neck with the non-dominant hand to control head movement.
  - Measure the distance from the tip of the rat's nose to the last rib to estimate the correct length for gavage needle insertion.
  - With the rat's head tilted slightly upwards, gently insert the gavage needle into the mouth, over the tongue, and into the esophagus.
  - Slowly and steadily advance the needle to the predetermined depth.
  - Administer the **FCE 28654** formulation smoothly.
  - Carefully withdraw the needle.

- Monitor the animal for a short period after administration for any signs of distress, such as choking or difficulty breathing.
- Post-Administration Monitoring:
  - Return the animal to its cage and monitor for any adverse effects according to the experimental protocol and IACUC guidelines.

## Visualizations

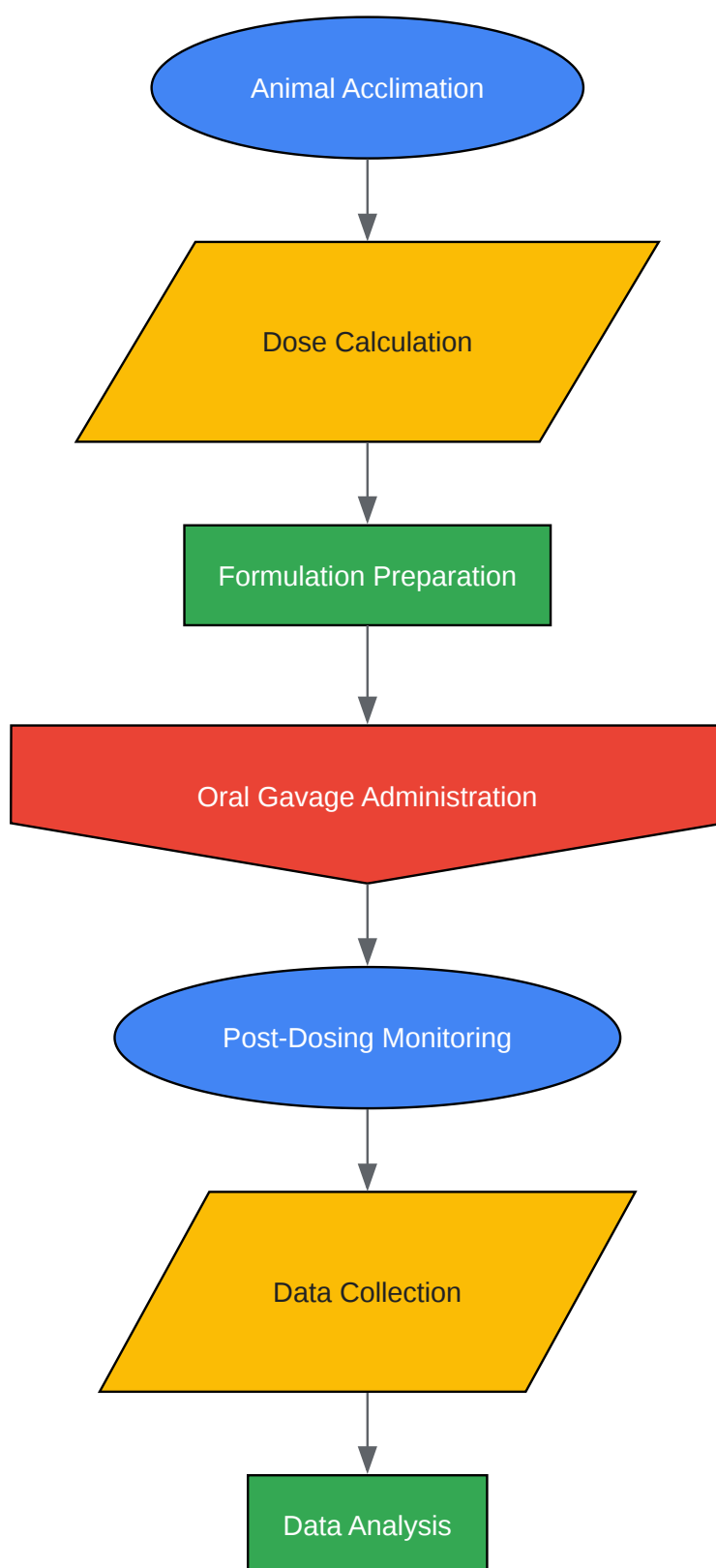
### Signaling Pathway of FCE 28654



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Caption: Mechanism of action of **FCE 28654** as an ACAT inhibitor.

## Experimental Workflow for Oral Administration of FCE 28654



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Caption: Experimental workflow for **FCE 28654** oral administration in rodents.

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## References

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